

A Comprehensive Technical Guide to the Molecular Characteristics of 9,10-Dinitroanthracene

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Compound of Interest

Compound Name: 9,10-Dinitroanthracene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental molecular properties of **9,10-Dinitroanthracene**, a nitrated polycyclic aromatic hydrocarbon. The focus of this document is to delineate its chemical formula and molecular weight, presenting the core data in a clear and accessible format for scientific and research applications.

Core Molecular Data

9,10-Dinitroanthracene is a derivative of anthracene where nitro groups are substituted at the 9 and 10 positions. This substitution significantly influences its chemical and physical properties.

The empirical and molecular formula for **9,10-Dinitroanthracene** is $C_{14}H_8N_2O_4$. [1][2][3][4] This formula indicates that each molecule is composed of 14 carbon atoms, 8 hydrogen atoms, 2 nitrogen atoms, and 4 oxygen atoms.

The molecular weight of **9,10-Dinitroanthracene** is approximately 268.22 g/mol. [1][2][3][4] This value is a critical parameter in quantitative analysis, reaction stoichiometry, and material characterization.

Quantitative Molecular Data Summary

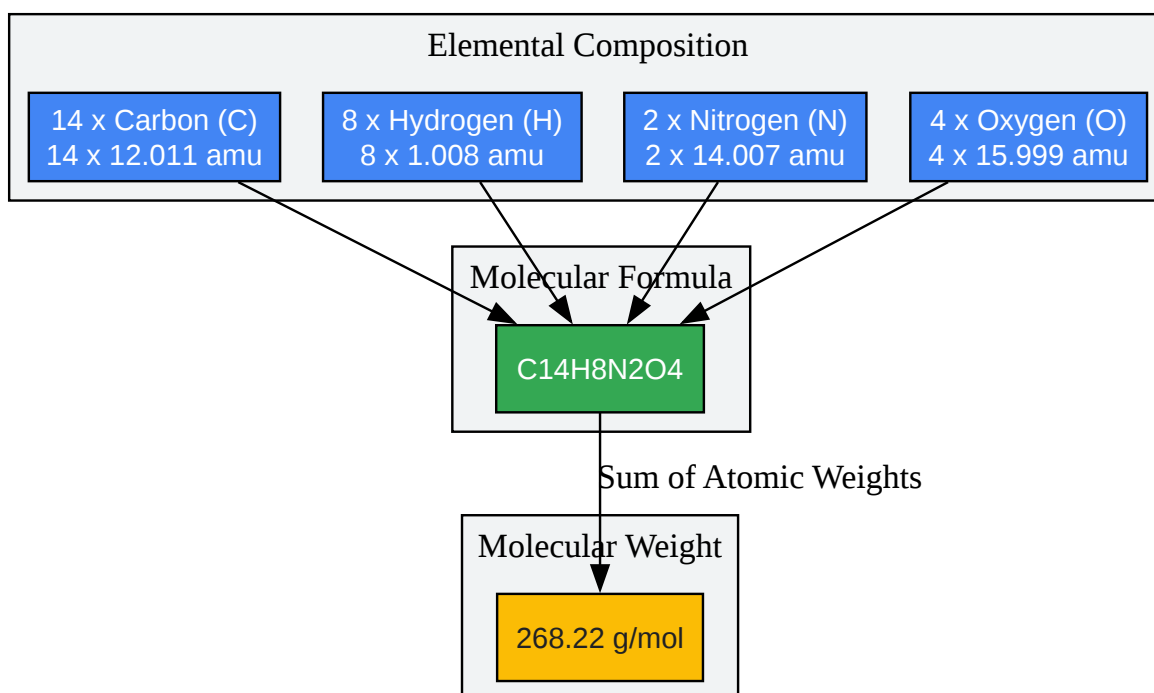
The following table summarizes the key quantitative data for **9,10-Dinitroanthracene**.

Parameter	Value	Reference
Molecular Formula	C ₁₄ H ₈ N ₂ O ₄	[1][2][3][4]
Molecular Weight	268.22 g/mol	[1][2][3]
Monoisotopic Mass	268.04840674 Da	[1][2]
CAS Number	33685-60-8	[1][2][3]

Molecular Structure and Composition

The arrangement of atoms and the presence of nitro functional groups are central to the reactivity and potential applications of **9,10-Dinitroanthracene**. The following diagrams illustrate the molecular structure and the contribution of each element to the overall molecular weight.

Caption: Molecular structure of **9,10-Dinitroanthracene**.



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Caption: Derivation of the molecular weight from elemental composition.

Experimental Protocols

While this guide focuses on the core molecular properties, a general synthetic protocol is provided for context.

Synthesis of **9,10-Dinitroanthracene**:

A common method involves the nitration of anthracene. A general procedure is as follows:

- An oven-dried resealable screw-cap standard reaction tube containing a magnetic stir bar is charged with potassium persulfate (1.75 mmol, 472.5 mg) and bismuth nitrate (1.0 mmol, 486 mg).
- Anthracene (0.5 mmol) is then introduced into this mixture.
- Acetonitrile (3 mL) is added to the tube.
- The tube is placed in a preheated oil bath at 130 °C, and the reaction mixture is stirred vigorously for 24 hours in an air atmosphere.
- After cooling to room temperature, the reaction mixture is diluted with 2 mL of ethyl acetate and filtered through celite, eluting with an additional 10 mL of ethyl acetate.
- The filtrate is concentrated, and the resulting residue is purified by column chromatography to yield **9,10-Dinitroanthracene**.^[4]

Disclaimer: This is a generalized protocol and should be adapted and optimized based on specific laboratory conditions and safety guidelines.

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